

"assessing the environmental impact of guanidinium tetrabromophthalate versus alternatives"

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Compound of Interest

Compound Name: *Einecs 246-889-0*

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Assessing the Environmental Impact of Guanidinium Tetrabromophthalate: A Comparative Guide

Disclaimer: Direct experimental data on the environmental impact of guanidinium tetrabromophthalate is not readily available in published scientific literature. This guide provides a comparative assessment based on the known environmental effects of its constituent ions—the guanidinium cation and the tetrabromophthalate anion—and related chemical compounds. The information presented is intended for researchers, scientists, and drug development professionals to facilitate a preliminary understanding and guide future experimental investigations.

The increasing scrutiny of chemical compounds for their environmental persistence, bioaccumulation potential, and toxicity necessitates a thorough evaluation of new and existing substances. Guanidinium tetrabromophthalate, a salt combining a guanidinium cation with a brominated phthalate anion, is likely utilized in applications such as flame retardants. This guide compares the potential environmental impact of guanidinium tetrabromophthalate with other classes of flame retardants, providing available data and standardized experimental protocols for a comprehensive assessment.

Comparative Environmental Impact Assessment

Due to the lack of specific data for guanidinium tetrabromophthalate, this assessment considers the environmental profiles of the guanidinium cation and brominated compounds, including tetrabromophthalic anhydride, which readily hydrolyzes to tetrabromophthalic acid in the environment[1].

Table 1: Comparative Aquatic Toxicity Data

Chemical Class/Compound	Test Organism	Endpoint	Result	Reference
Guanidinium Salts				
<hr/>				
Guanidinium chloride	Daphnia magna (Water flea)	48h EC50 (Immobilization)	70.2 mg/L	[2]
Guanidinium chloride	Leuciscus idus (Golden orfe)	48h LC50	1,758 mg/L	[3]
Guanidinium chloride	Pseudokirchneriella subcapitata (Green algae)	72h ErC50 (Growth Rate)	11.8 mg/L	[3]
Guanidinium nitrate (analogy)	Daphnia magna (Water flea)	48h EC50 (Immobilization)	70.2 mg/L	[2]
Polyhexamethylene guanidine (PHMG)	Danio rerio (Zebrafish)	LC50	0.043 ml/L	[4]
Brominated Compounds				
<hr/>				
Tetrabromophthalic anhydride (TBPA)	-	-	Data not available	-
Bromophenols	Various marine algae	IC50 (Antioxidant activity)	Varies (bromination effect is not a determining factor)	[5]
2,3-dibromo-4,5-dihydroxybenzyl unit compounds	PTP1B	IC50	0.84 - 2.4 μM	[5]

Alternative

Flame

Retardants

Phosphorus-based FRs	General	-	Varying toxicity, some can cause eutrophication	[6]
Nitrogen-based FRs (e.g., Melamine)	General	-	Generally considered to have lower toxicity	[6][7]

Table 2: Biodegradability and Bioaccumulation Potential

Chemical Class/Compound	Biodegradability	Bioaccumulation Potential	Reference
Guanidinium Salts			
Guanidinium chloride	Not readily biodegradable (0% in 33 days)	Does not significantly accumulate in organisms (log Kow < -1.7)	[2][8]
1,1,3,3-Tetramethylguanidine	Persistence is unlikely (miscible with water)	Bioaccumulation is unlikely (log Pow -0.49)	
Brominated Compounds			
Tetrabromophthalic acid	Expected to have high persistence (no degradation in 28 days for anhydride)	Low bioaccumulation potential	[1]
Brominated Flame Retardants (general)	Generally have limited biodegradability and are persistent	Tend to accumulate in the environment	[7]
Tetrabromophthalic anhydride (TBPA)	Persistent in the environment due to chemical stability	Lower potential for bioaccumulation compared to some other BFRs	[9]

Experimental Protocols for Environmental Impact Assessment

For a comprehensive evaluation of guanidinium tetrabromophthalate, a series of standardized tests should be conducted. The following are key experimental protocols recommended by the Organisation for Economic Co-operation and Development (OECD) and the International Organization for Standardization (ISO).

Aquatic Toxicity Testing

- OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test: This test evaluates the effects of a substance on the growth of freshwater green algae. The endpoint is the inhibition of growth (IC50) after 72 hours of exposure[10].
- OECD 202: Daphnia sp. Acute Immobilisation Test: This is a short-term toxicity test using Daphnia magna. The endpoint is the concentration that immobilizes 50% of the daphnids (EC50) within a 48-hour exposure period[10][11].
- OECD 203: Fish, Acute Toxicity Test: This test determines the concentration of a chemical that is lethal to 50% of the fish (LC50) over a 96-hour period. A limit test at 100 mg/L can be conducted first to determine if a full-scale test is necessary[10].

Biodegradability Testing

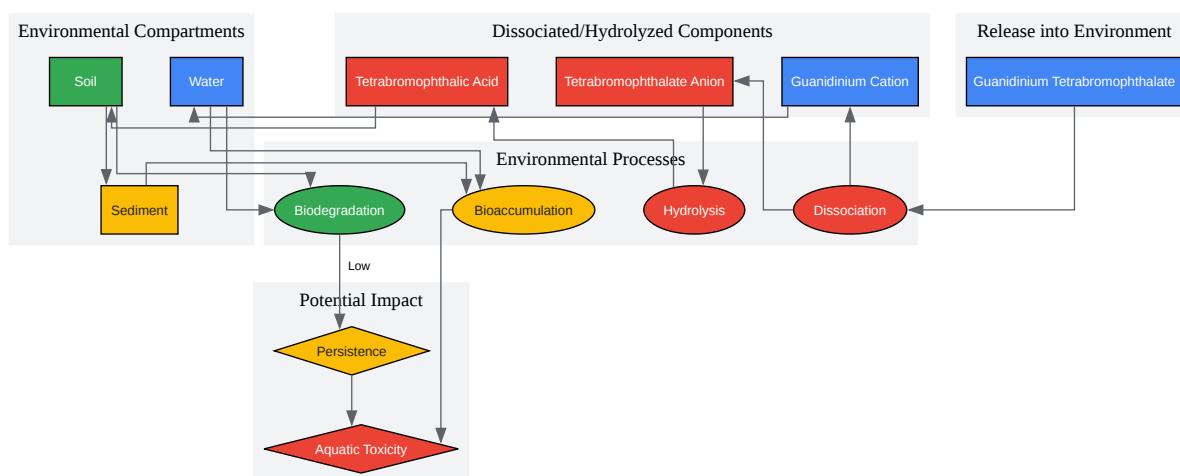
- ISO 14593: Ultimate Aerobic Biodegradability in an Aqueous Medium (CO2 Headspace Test): This method assesses the ultimate aerobic biodegradability of organic compounds in an aqueous medium by measuring the amount of carbon dioxide produced. The test typically runs for a minimum of 28 days[12].
- ISO 17556: Ultimate Aerobic Biodegradability in Soil: This standard determines the biodegradability of materials in soil by measuring oxygen demand or carbon dioxide evolution over a period that can extend up to six months or longer[13][14].
- ISO 14855: Determination of the Ultimate Aerobic Biodegradability of Plastic Materials under Controlled Composting Conditions: This test evaluates biodegradability in a composting environment by measuring the evolved carbon dioxide[15][16].

Bioaccumulation Assessment

- EPA Guidance for Bioaccumulation Modeling: The U.S. Environmental Protection Agency provides guidelines for selecting appropriate bioaccumulation models for nonionic organic contaminants to assess risk at contaminated sites. These models range from simple biota-sediment accumulation factors to complex food web models[17].

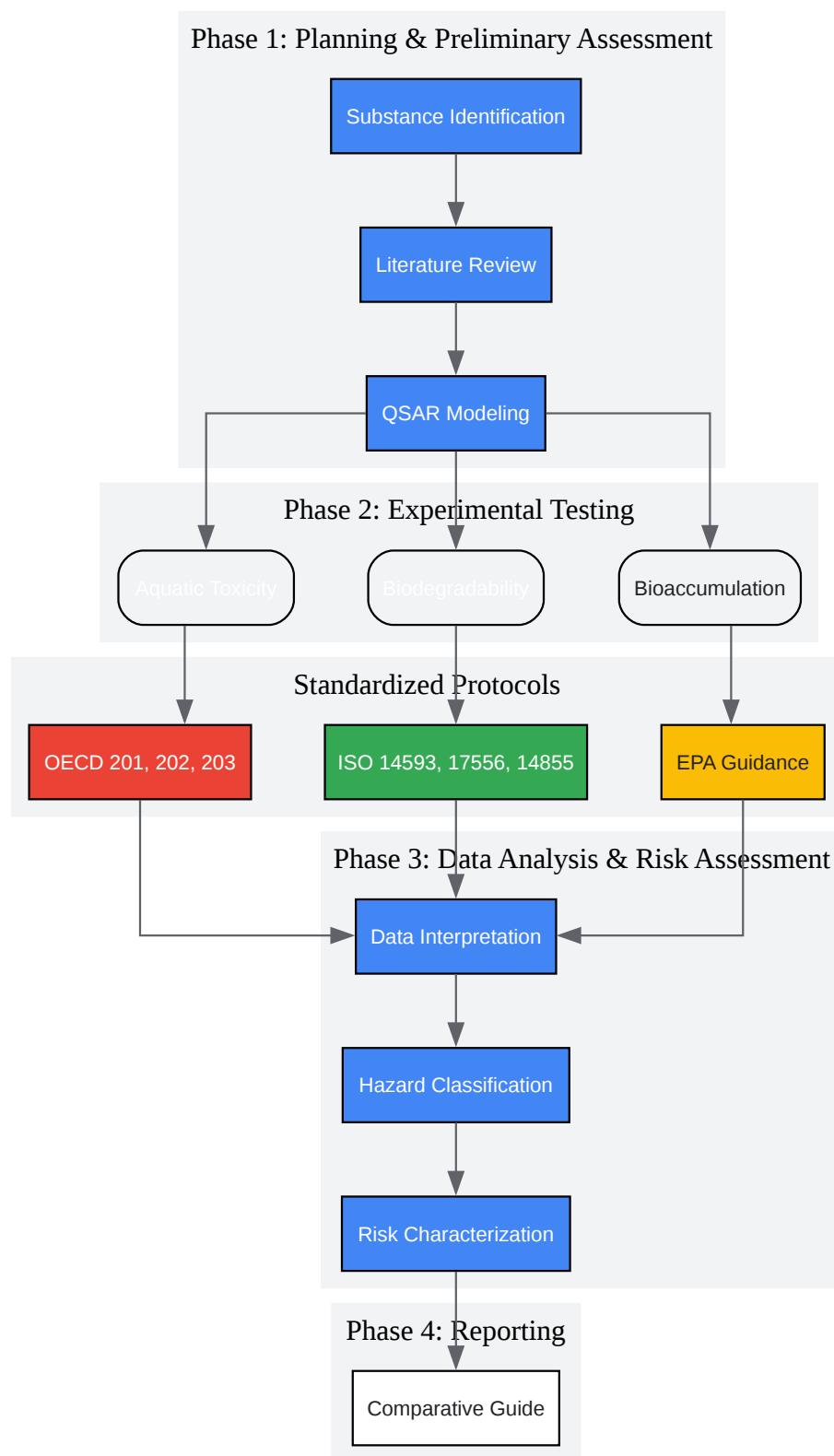
Visualizing Environmental Impact Pathways and Assessment Workflows

To better understand the potential environmental journey of guanidinium tetrabromophthalate and the process of its assessment, the following diagrams are provided.



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Caption: Potential environmental fate of guanidinium tetrabromophthalate.



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Caption: Workflow for assessing the environmental impact of a chemical.

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